

Navigating the Safety Profile of 5-Oxopentanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Oxopentanoic acid

CAS No.: 5746-02-1

Cat. No.: B1212613

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available toxicological and safety data for **5-Oxopentanoic acid**. Understanding the potential hazards associated with this compound is paramount for ensuring safe handling and for its application in research and drug development. This document summarizes key safety information, presents available quantitative data in a structured format, and details the standard experimental protocols for crucial toxicological assessments.

GHS Hazard Classification and Precautionary Measures

5-Oxopentanoic acid is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as causing serious eye irritation (H319).^[1] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical to prevent exposure.

Hazard Statement:

- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Quantitative Toxicological Data

Comprehensive quantitative toxicological data for **5-Oxopentanoic acid** is not readily available in the public domain. The following table summarizes the available information.

Toxicological Endpoint	Species	Route	Result	Classification
Acute Oral Toxicity (LD50)	Data not available	Not classifiable		
Acute Dermal Toxicity (LD50)	Data not available	Not classifiable		
Acute Inhalation Toxicity (LC50)	Data not available	Not classifiable		
Skin Irritation/Corrosion	Rabbit	Dermal	Mean erythema scores of 1.0, 0.3, and 0.7 at 24, 48, and 72 hours; no edema observed.[2] Primary Irritation Index: 0.0.[3]	Not classified as a skin irritant[4]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319).[1] Quantitative data not available.	Category 2A		
Germ Cell Mutagenicity	Data not available	Not classifiable		

Experimental Protocols

The following sections detail the standard methodologies for key toxicological experiments, based on OECD guidelines. These protocols provide a framework for any future toxicological evaluation of **5-Oxopentanoic acid**.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are typically used.
- **Preparation:** The day before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** A dose of 0.5 g of the solid test substance is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The test substance is applied for a period of 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized grading system.



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OECD 404 Experimental Workflow

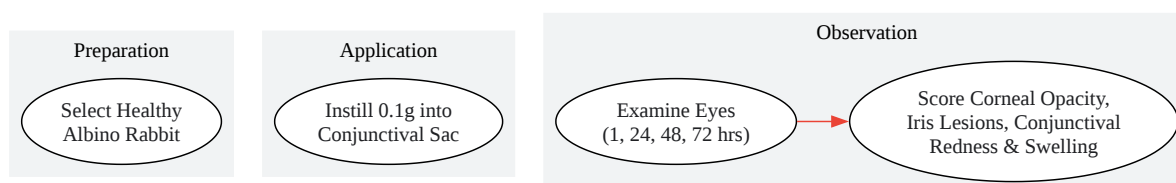
Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to produce irritation or damage to the eye.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Application:** A single dose of 0.1 g of the solid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation. The reactions are scored using a standardized system.



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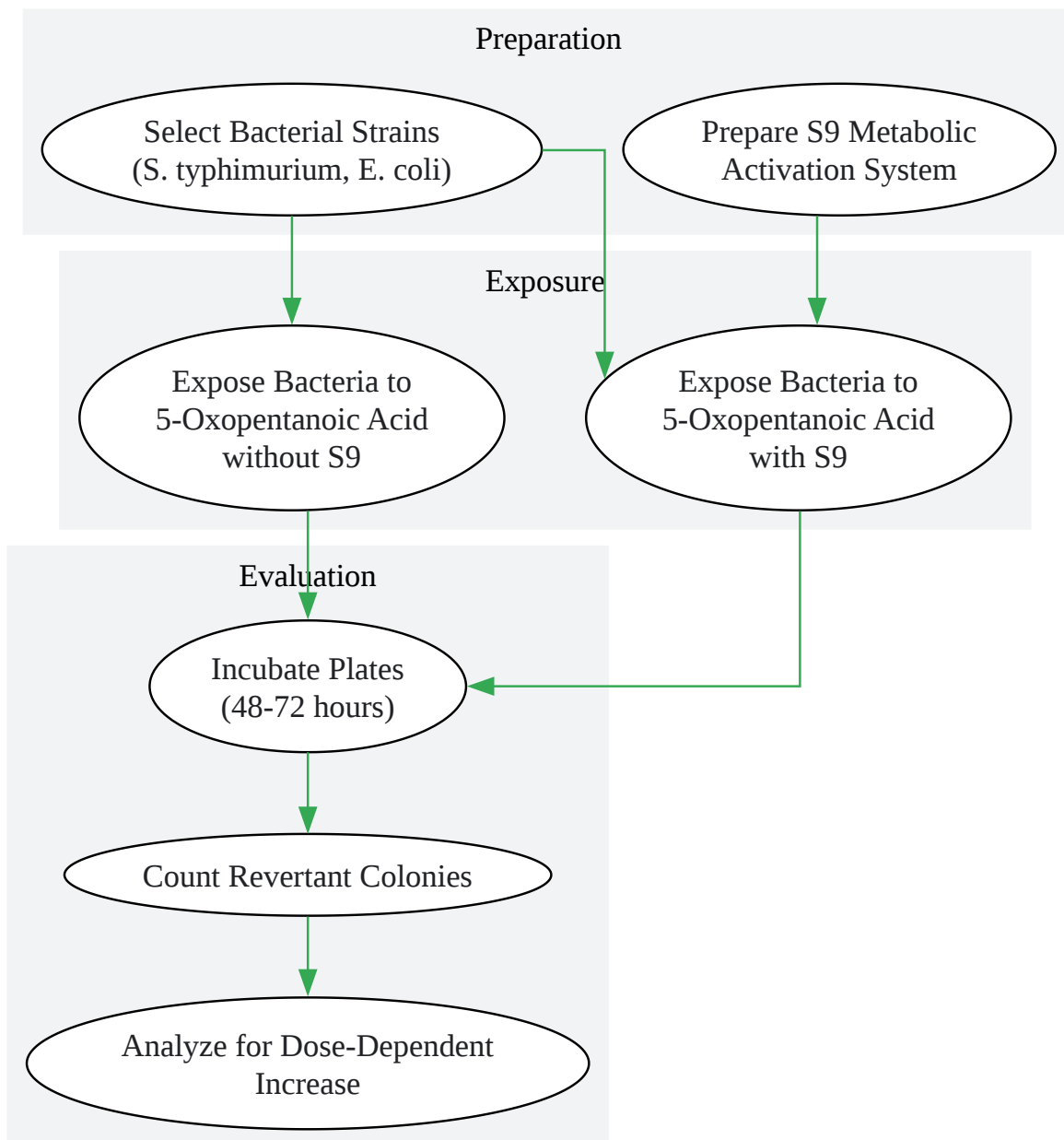
OECD 405 Experimental Workflow

Bacterial Reverse Mutation Test (Ames Test, OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

Methodology:

- Test Strains: Several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine) are used.
- Metabolic Activation: The test is performed with and without a mammalian metabolic activation system (S9 fraction from rat liver) to mimic metabolic processes in the body.
- Exposure: The bacterial strains are exposed to various concentrations of the test substance on a minimal agar plate lacking the required amino acid.
- Incubation: The plates are incubated for 48-72 hours.
- Evaluation: The number of revertant colonies (colonies that have mutated back to being able to synthesize the amino acid) is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the control indicates mutagenic potential.

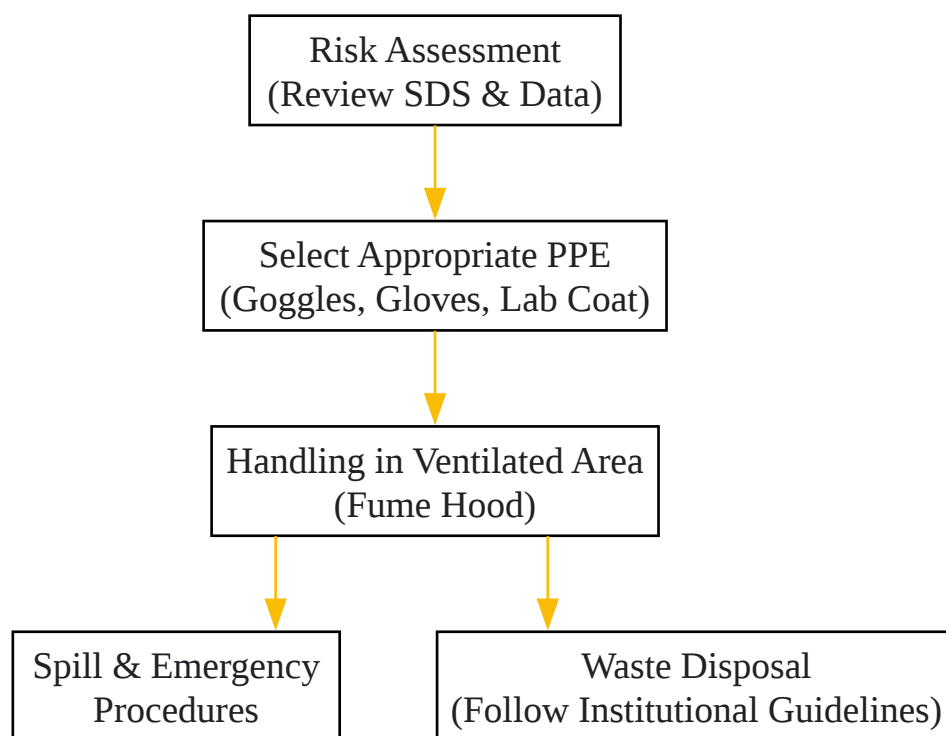


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OECD 471 Ames Test Workflow

Safe Handling and Risk Management

Based on the available data, a logical workflow for the safe handling of **5-Oxopentanoic acid** should be implemented.



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*Safe Handling Workflow for **5-Oxopentanoic Acid***

Conclusion

The primary identified hazard for **5-Oxopentanoic acid** is serious eye irritation. While data on skin irritation suggests it is not a significant concern, a comprehensive toxicological profile is incomplete due to the lack of publicly available data on acute oral and inhalation toxicity, as well as mutagenicity. Researchers and drug development professionals should handle this compound with appropriate caution, adhering to the safety precautions outlined in this guide and its Safety Data Sheet. Further toxicological studies following standard OECD guidelines would be necessary to fully characterize the safety profile of **5-Oxopentanoic acid**.

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- To cite this document: BenchChem. [Navigating the Safety Profile of 5-Oxopentanoic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1212613/docs#navigating-the-safety-profile-of-5-oxopentanoic-acid-a-technical-guide\]](https://www.benchchem.com/product/b1212613/docs#navigating-the-safety-profile-of-5-oxopentanoic-acid-a-technical-guide)

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